

Application Notes and Protocols: Supercritical CO₂ Dyeing of Polyester with Disperse Red 153

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Compound of Interest

Compound Name: Disperse Red 153

Cat. No.: B13743713

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Introduction

Supercritical carbon dioxide (scCO₂) dyeing is an innovative and environmentally friendly technology that offers a waterless alternative to conventional aqueous dyeing methods for synthetic fibers like polyester. This process utilizes carbon dioxide in its supercritical state, where it exhibits properties of both a liquid and a gas, to dissolve and transport disperse dyes into the polymer matrix. The use of scCO₂ eliminates the need for water, thereby eradicating wastewater effluent and reducing energy consumption associated with drying. **Disperse Red 153** is a disperse dye suitable for coloring polyester fibers. This document provides detailed application notes and experimental protocols for the dyeing of polyester with **Disperse Red 153** using supercritical CO₂ technology.

Data Presentation

The efficiency of supercritical CO₂ dyeing is influenced by several key parameters, including temperature, pressure, dyeing time, and dye concentration. The color strength of the dyed polyester fabric, represented by the K/S value, is a critical measure of dyeing performance. The following tables summarize the impact of these parameters on the K/S values.[\[1\]](#)[\[2\]](#)

Table 1: Effect of Temperature and Time on Color Strength (K/S)

Temperature (°C)	Dyeing Time (min)	K/S Value (Commercial Disperse Red 153)	K/S Value (Crude Disperse Red 153)
80	20	~2.5	~3.0
80	40	~3.0	~3.5
100	20	~4.0	~4.8
100	40	~5.0	~6.0
120	20	~6.0	~7.0
120	40	~7.5	~8.8
140	20	~7.8	~9.0
140	40	~9.5	~11.0

Note: K/S values are approximated from graphical data presented in the source literature. The dyeing pressure was maintained at 21 MPa and the dye concentration was 2% on weight of fiber (owf).^{[1][2]}

Table 2: Effect of Pressure on Color Strength (K/S)

Pressure (MPa)	K/S Value (Commercial Disperse Red 153)	K/S Value (Crude Disperse Red 153)
17	~5.0	~5.8
19	~5.5	~6.5
21	~6.0	~7.0
23	~6.2	~7.2
25	~6.3	~7.3
27	~6.3	~7.3
29	~6.3	~7.3

Note: K/S values are approximated from graphical data. The dyeing temperature was maintained at 110°C for 40 minutes with a dye concentration of 2% owf.[1][2]

Table 3: Effect of Dye Concentration on Color Strength (K/S)

Dye Concentration (% owf)	K/S Value (Commercial Disperse Red 153)	K/S Value (Crude Disperse Red 153)
1	~3.0	~3.5
2	~6.0	~7.0
3	~8.5	~10.0
4	~10.0	~11.8
5	~10.2	~12.0
6	~10.2	~12.0
7	~10.2	~12.0

Note: K/S values are approximated from graphical data. The dyeing was conducted at 110°C and 21 MPa for 40 minutes.[1][2]

Table 4: Typical Color Fastness Properties of Polyester Dyed with Disperse Dyes in scCO₂

Fastness Test	Typical Rating
Washing Fastness (Color Change)	4-5
Washing Fastness (Staining)	4-5
Rubbing Fastness (Dry)	4-5
Rubbing Fastness (Wet)	4
Light Fastness (Xenon Arc)	5-6

Note: These are typical expected values for disperse dyed polyester and may vary based on the specific dyeing conditions and post-treatment processes.

Experimental Protocols

Protocol 1: Supercritical CO₂ Dyeing of Polyester with Disperse Red 153

1. Materials and Equipment:

- Polyester fabric
- **Disperse Red 153** (commercial or crude)
- Supercritical CO₂ dyeing apparatus (high-pressure vessel, CO₂ pump, heating system, temperature and pressure controllers)
- SFC grade carbon dioxide

2. Procedure:

- **Sample Preparation:** Cut a sample of polyester fabric to the desired size and weigh it accurately.
- **Loading the Dyeing Vessel:** Place the polyester fabric sample and a weighed amount of **Disperse Red 153** into the dyeing vessel.
- **Sealing the System:** Securely seal the dyeing vessel.
- **Pressurization and Heating:**
 - Heat the vessel to the desired dyeing temperature (e.g., 80-140°C).[\[1\]](#)[\[2\]](#)
 - Simultaneously, pump liquid CO₂ into the vessel until the desired pressure is reached (e.g., 17-29 MPa).[\[1\]](#)[\[2\]](#)
- **Dyeing Cycle:** Maintain the set temperature and pressure for the desired dyeing time (e.g., 20-80 minutes).[\[3\]](#)
- **Depressurization and Cooling:**

- After the dyeing cycle, stop the CO₂ flow and cool the vessel to below the critical temperature of CO₂ (31.1°C).
- Slowly release the CO₂ pressure. The CO₂ can be recycled.
- Sample Removal: Once the system is fully depressurized, open the vessel and remove the dyed polyester sample.
- Post-Treatment (Optional but Recommended): To remove any residual dye on the fiber surface, a reduction clearing process can be performed. This involves washing the dyed fabric in a solution containing sodium hydrosulfite and sodium hydroxide.

Protocol 2: Evaluation of Color Fastness

1. Color Fastness to Washing (ISO 105-C06):

- Specimen Preparation: Prepare a composite specimen by sewing the dyed polyester sample (4x10 cm) to a multi-fiber adjacent fabric.
- Washing Procedure:
 - Place the composite specimen in a stainless-steel container with a specified number of steel balls and a washing solution containing a standard detergent.
 - Agitate the container in a laundering machine at a specified temperature (e.g., 40°C or 60°C) for a set duration (e.g., 30 or 45 minutes).^{[4][5][6]}
- Rinsing and Drying: Rinse the specimen thoroughly with water and dry it in air at a temperature not exceeding 60°C.
- Assessment: Evaluate the change in color of the dyed specimen and the degree of staining on the adjacent multi-fiber fabric using the respective grey scales under standard lighting conditions.

2. Color Fastness to Rubbing (AATCC Test Method 8):

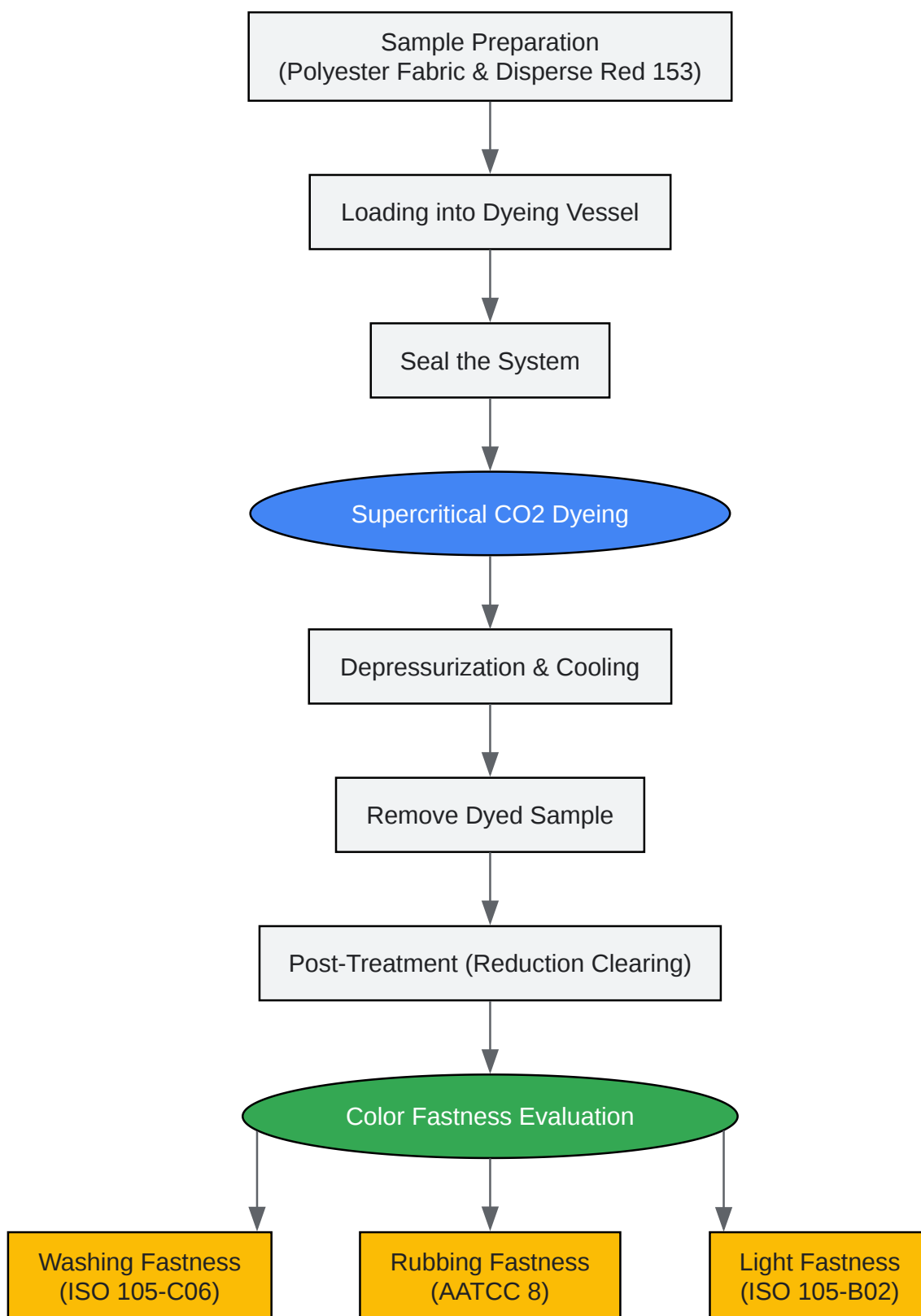
- Specimen Preparation: Mount a sample of the dyed polyester fabric on the base of a crockmeter.

- Dry Rubbing:
 - Mount a square of standard white cotton crocking cloth onto the rubbing finger of the crockmeter.
 - Perform a specified number of back-and-forth rubs (e.g., 10 cycles).[\[7\]](#)[\[8\]](#)
- Wet Rubbing:
 - Wet a fresh square of white cotton crocking cloth with distilled water to a specified moisture content.
 - Repeat the rubbing process as in the dry test.[\[7\]](#)
- Assessment: Evaluate the degree of color transfer to the white crocking cloths using the AATCC Gray Scale for Staining.[\[7\]](#)

3. Color Fastness to Light (ISO 105-B02):

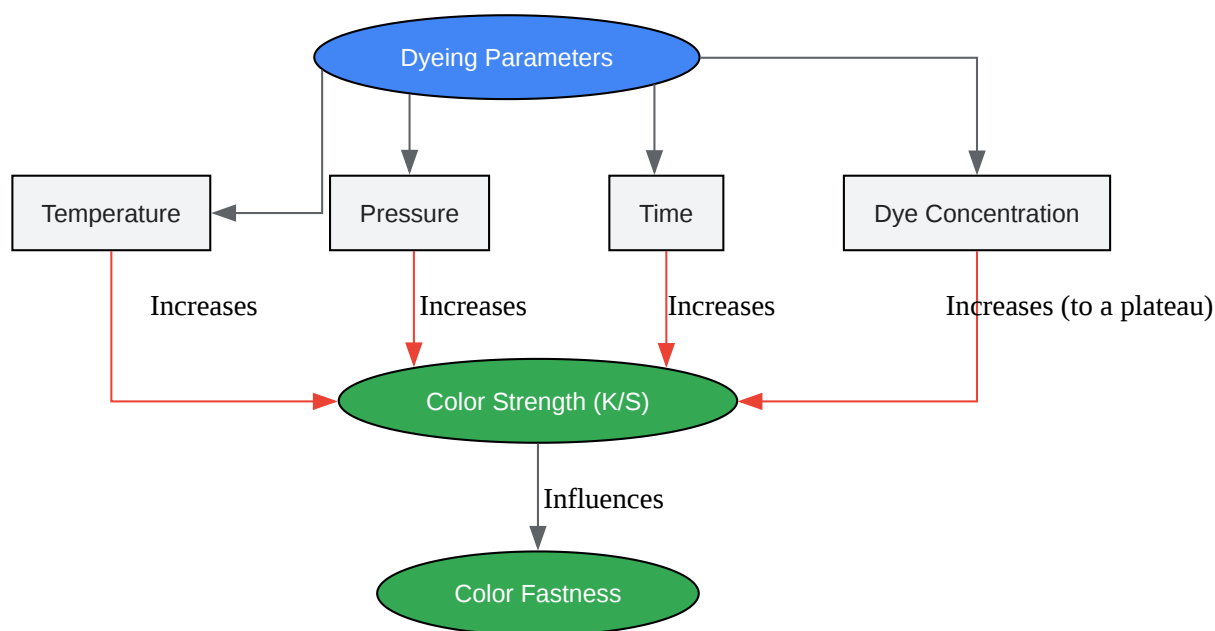
- Specimen Preparation: Mount a sample of the dyed polyester fabric in a sample holder, partially covered with an opaque mask.
- Exposure:
 - Place the sample holder in a lightfastness tester equipped with a xenon arc lamp.
 - Expose the specimen to the light source under controlled conditions of temperature and humidity.[\[9\]](#)[\[10\]](#)
 - Simultaneously expose a set of blue wool lightfastness standards.
- Assessment: Periodically compare the fading of the dyed specimen with the fading of the blue wool standards. The lightfastness rating is determined by the blue wool standard that shows a similar degree of fading.[\[11\]](#)[\[12\]](#)

Visualizations



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Caption: Experimental workflow for supercritical CO₂ dyeing and subsequent analysis.



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